

Application Notes and Protocols for Terbuchlor and Terbuthylazine in Cereal Crops

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A Note on "**Terbuchlor**": The herbicide "**Terbuchlor**" is a chloroacetanilide herbicide used for the control of broad-leaved and annual grassy weeds in crops such as rice and cereals[1][2]. Its mechanism of action involves the inhibition of very long-chain fatty acid (VLCFA) biosynthesis, which disrupts cell division and growth in susceptible plants[1]. However, publicly available information and field application studies for **Terbuchlor** are limited, and it is not as widely commercialized as other herbicides[2].

Given the similarity in name and the user's focus on cereal crops, it is plausible that the intended topic was Terbuthylazine, a widely used triazine herbicide. The following application notes and protocols will, therefore, focus on Terbuthylazine, for which extensive research and field data are available.

Terbuthylazine: Field Application in Cereal Crops

Terbuthylazine is a selective herbicide used for the pre-emergence and post-emergence control of a broad spectrum of annual broadleaf and grass weeds in various crops, including maize and sorghum[3]. It is a member of the triazine family and acts by inhibiting photosynthesis at photosystem II.

Data Presentation: Efficacy of Terbuthylazine in Cereal Crops

The following tables summarize quantitative data from field studies on the efficacy of Terbuthylazine for weed control in maize.



Table 1: Efficacy of Terbuthylazine Against Various Weed Species in Maize

Weed Species	Application Type	Application Rate (g a.i./ha)	Weed Control Efficacy (%)	Reference
Waterhemp	Pre-emergence	Not Specified	95	
Giant foxtail	Pre-emergence	Not Specified	92	_
Commelina benghalensis	Post-emergence	1200	91.3	_
Broadleaf weeds (general)	Post-emergence	Not Specified	up to 93.8	_
Grasses (general)	Post-emergence	1000 - 1200	up to 87.5	_
Common lambsquarters	Not Specified	Not Specified	> 85	_
Redroot pigweed	Not Specified	Not Specified	> 85	_

Table 2: Impact of Terbuthylazine Application on Maize Yield

Crop	Application Type	Application Rate	Yield Increase (%)	Reference
Maize	Pre-emergence	Not Specified	7	_
Maize	Not Specified	1.8 - 2 L/ha of A- Maize-ing (50% SC)	33	

Experimental Protocols

Detailed methodologies for key experiments involving the application of Terbuthylazine in cereal crops are outlined below.

1. Protocol for Pre-emergence and Post-emergence Herbicide Efficacy Trial in Maize



- Objective: To evaluate the efficacy of Terbuthylazine for weed control and its selectivity on maize.
- Experimental Design:
 - Randomized complete block design with four replications.
 - Plot size: Typically 4 rows, 6 meters long.
 - Crop: Maize (variety specified), sown at a specified seed depth (e.g., 5 cm).
- Herbicide Application:
 - Pre-emergence Application: Applied within two days of sowing to a soil surface that is relatively flat and free of clods and trash. Application can be made to moist soil or when rain is imminent.
 - Post-emergence Application: Applied when maize is at the V4-V5 stage and weeds are at the 2-5 leaf stage.
 - Equipment: A CO2-pressurized backpack sprayer equipped with flat fan nozzles (e.g., AIXR 110.015) calibrated to deliver a specific volume (e.g., 150 L/ha) at a constant pressure.
 - Treatments: Include a range of Terbuthylazine application rates, a standard herbicide for comparison, and an untreated control.

Data Collection:

- Weed Control Assessment: Visual assessment of weed control for each species at specific intervals (e.g., 7, 14, 21, 28, and 35 days after application) using a scale of 0% (no control) to 100% (complete control).
- Crop Phytotoxicity: Visual assessment of crop injury at the same intervals using a scale of 0% (no injury) to 100% (crop death).
- Weed Density and Dry Weight: In some studies, weed density (plants/m²) and dry weight (g/m²) are determined by harvesting weeds from a quadrat in each plot.

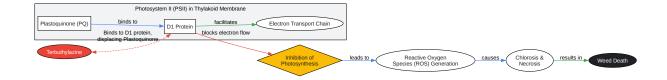


- Crop Yield: At maturity, ears from the central rows of each plot are harvested, and grain yield is determined, adjusting for moisture content.
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA), and treatment means are compared using a suitable test (e.g., Tukey's test at p < 0.05).
- 2. Protocol for Residue Analysis of Terbuthylazine in Soil and Plant Tissues
- Objective: To determine the concentration of Terbuthylazine and its metabolites in soil and plant samples.
- Sample Collection:
 - Soil: Soil cores are collected from different depths at various time points after herbicide application.
 - Plant: Plant tissues (leaves, stems, roots, grains) are collected at different growth stages.
- Extraction:
 - The specific extraction method will depend on the sample matrix. A common technique is QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe).
- Analytical Method:
 - High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS):
 This is a common and sensitive method for the quantification of Terbuthylazine and its metabolites.
 - Gas Chromatography-Mass Spectrometry (GC-MS): Can also be used for the analysis of triazine herbicides.
- Metabolite Identification: High-resolution mass spectrometry can be used to identify and characterize the structure of metabolites in plant and soil samples.

Mandatory Visualization

Signaling Pathway of Terbuthylazine's Mode of Action



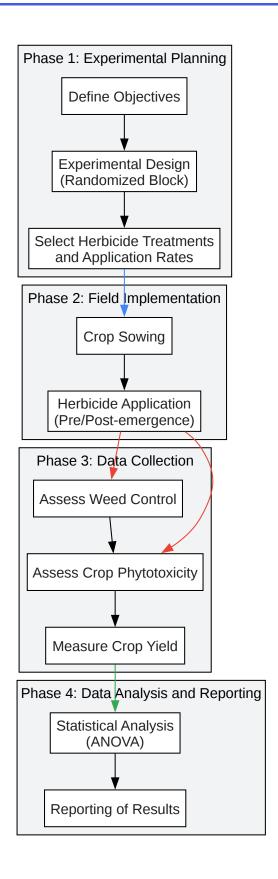


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Caption: Mode of action of Terbuthylazine in inhibiting photosynthesis.

Experimental Workflow for Herbicide Efficacy Study





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Caption: General workflow for a field study on herbicide efficacy.



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